

# literature review on tallow amine and its derivatives

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## Compound of Interest

Compound Name: Tallow amine

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An In-depth Technical Guide on **Tallow Amine** and Its Derivatives

## Abstract

**Tallow amine** and its derivatives represent a versatile class of oleochemicals derived from animal fat. As primary fatty amines, they serve as crucial precursors for a wide array of chemical products, most notably non-ionic surfactants known as polyethoxylated **tallow amines** (POEAs). These compounds are integral to numerous industrial applications, acting as emulsifiers, wetting agents, corrosion inhibitors, and adjuvants. This technical guide provides a comprehensive review of the synthesis, physicochemical properties, and major applications of **tallow amine** and its derivatives. It includes detailed experimental protocols for their synthesis and evaluation, presents quantitative data in structured tables, and utilizes diagrams to illustrate key processes and mechanisms of action, tailored for researchers, scientists, and professionals in drug development and chemical industries.

## Introduction

**Tallow amine** is a primary fatty amine derived from tallow, which is rendered animal fat.[1] The raw material is a mixture of fatty acids, primarily oleic (37–43%), palmitic (24–32%), stearic (20–25%), myristic (3–6%), and linoleic (2–3%) acids.[2][3] This composition gives **tallow amine** a hydrophobic alkyl backbone, typically consisting of C16-C18 chains.[4][5]

The most significant derivatives are ethoxylated **tallow amines**, also known as polyoxyethylene **tallow amines** (POEAs), which are non-ionic surfactants.[6][7] These are produced by reacting

**tallow amine** with ethylene oxide.[4] The length of the polyoxyethylene chain can be varied to create surfactants with a wide range of properties, making them suitable for diverse applications.[2][8] Key uses include adjuvants in agrochemical formulations, corrosion inhibitors in the oil and gas industry, and as emulsifiers and antistatic agents in the textile and plastics industries.[3][9][10][11]

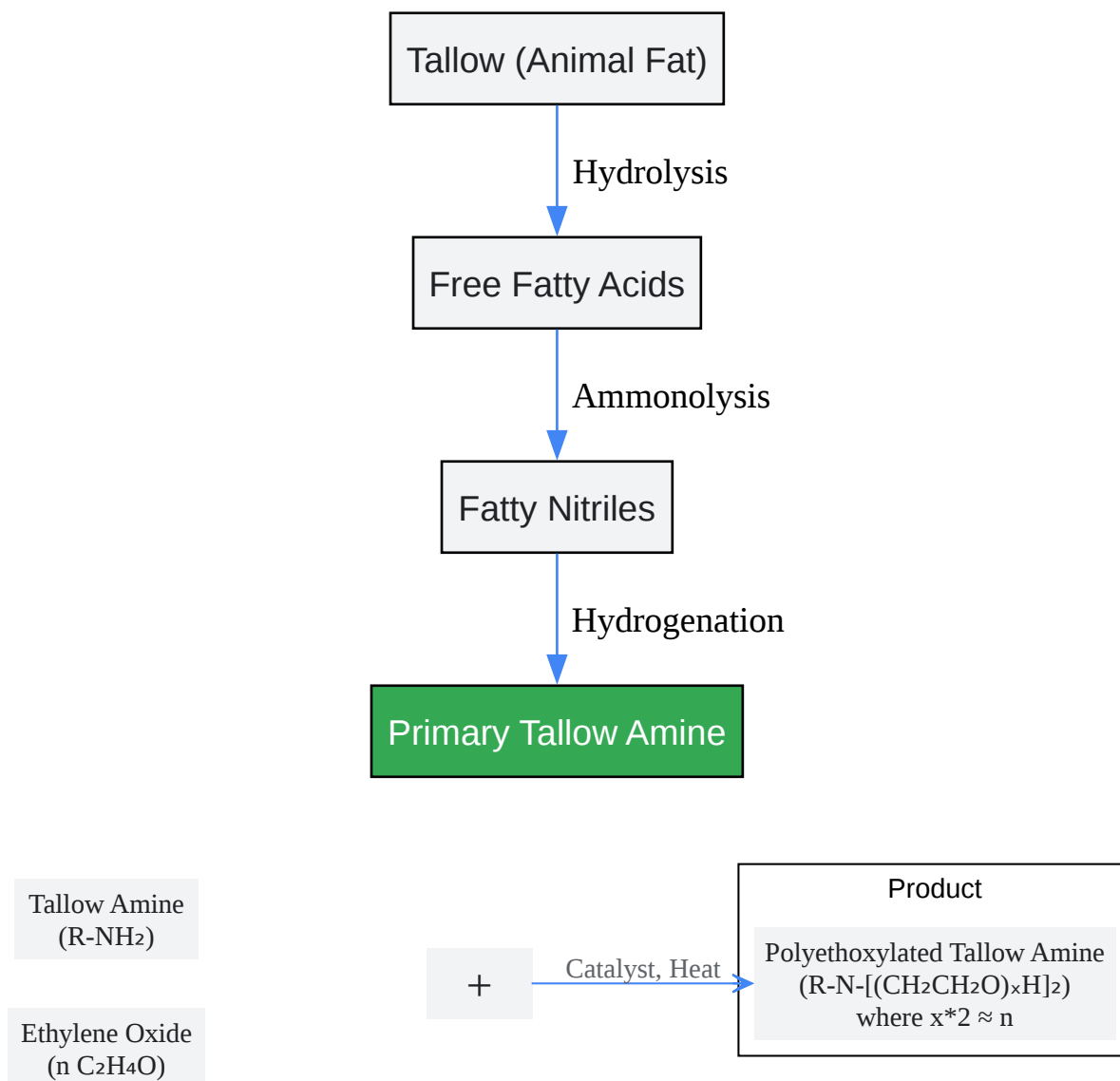
## Synthesis and Manufacturing

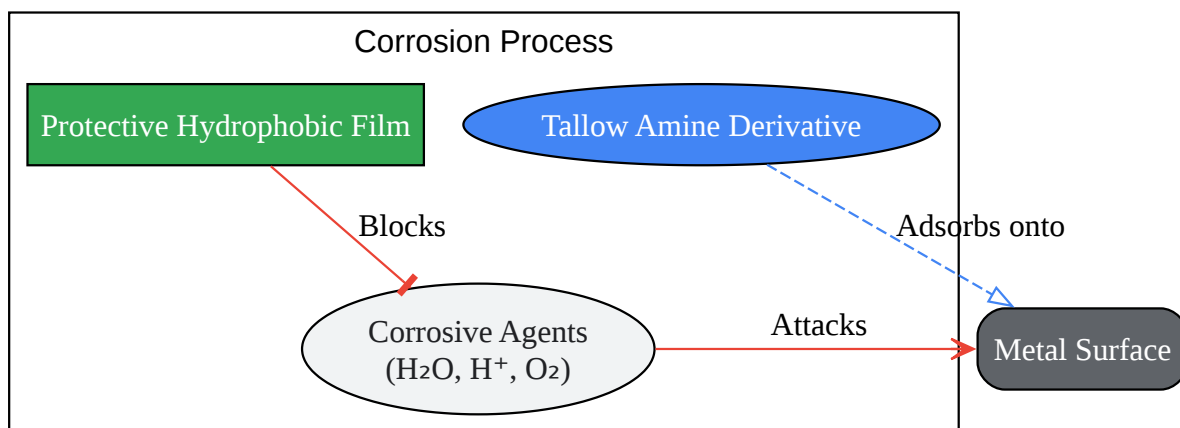
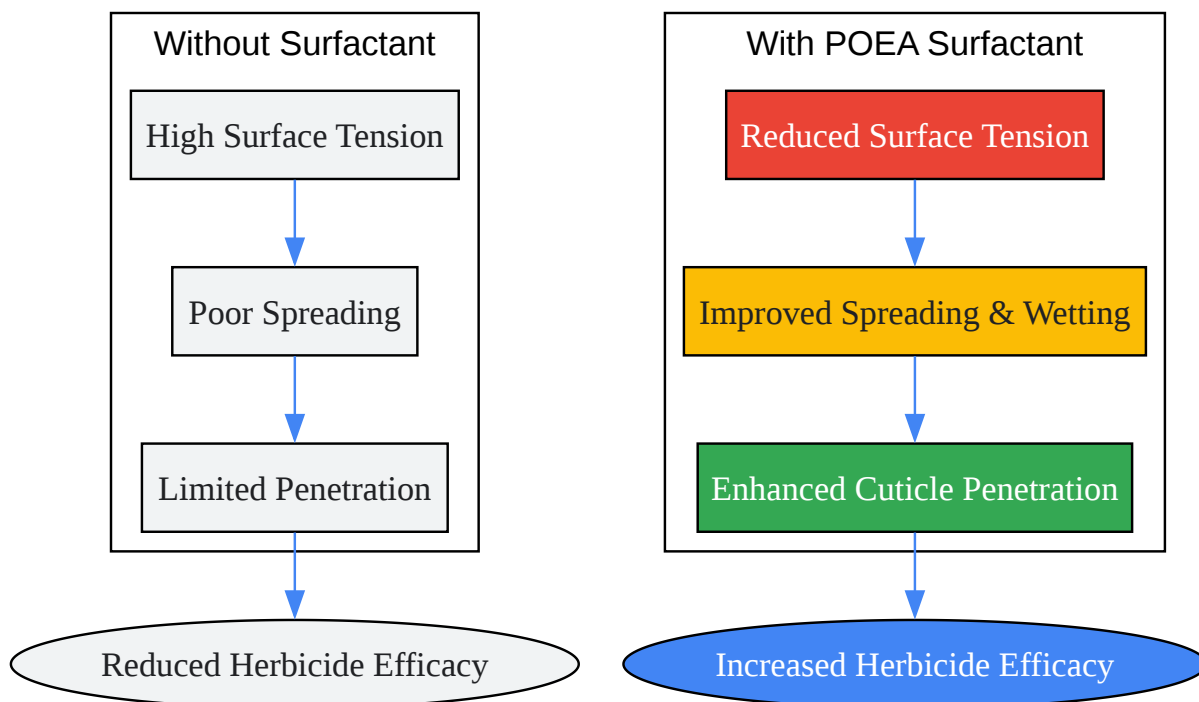
The production of **tallow amine** and its ethoxylated derivatives is a multi-step process that begins with the raw animal fat.

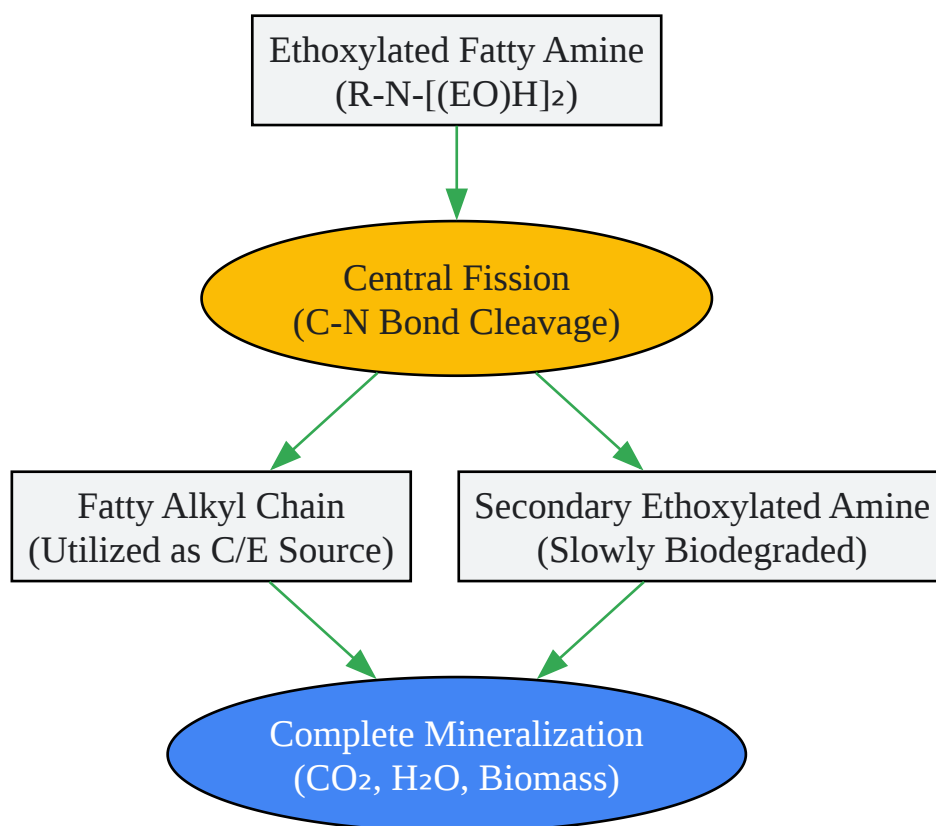
### Production of Primary Tallow Amine

The conversion of tallow into primary **tallow amine** is typically achieved via the nitrile process.[2][8]

- Hydrolysis of Tallow: Animal fat is first hydrolyzed to yield a mixture of free fatty acids and glycerol.[8]
- Conversion to Nitriles: The fatty acids are then converted to fatty nitriles.
- Hydrogenation: The fatty nitriles undergo catalytic hydrogenation to produce the final primary **tallow amines**. [5]







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